

Taurodeoxycholic acid-d4 physical and chemical characteristics

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Compound of Interest

Compound Name: Taurodeoxycholic acid-d4

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In-Depth Technical Guide to Taurodeoxycholic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **Taurodeoxycholic acid-d4** (TDCA-d4). This deuterated bile acid analogue is a critical tool in metabolic research, primarily utilized as an internal standard for the accurate quantification of its non-labeled counterpart, Taurodeoxycholic acid (TDCA), in various biological matrices. This document compiles available data on its properties, outlines general experimental protocols for characterization, and visualizes its role in relevant signaling pathways.

Core Physical and Chemical Properties

Taurodeoxycholic acid-d4 is the deuterated form of Taurodeoxycholic acid, a secondary bile acid formed by the conjugation of deoxycholic acid with taurine. The incorporation of four deuterium atoms increases its molecular weight, allowing for its distinction from the endogenous compound in mass spectrometry-based analyses.^[1]

Identifiers and Chemical Formula

Property	Taurodeoxycholic acid-d4	Taurodeoxycholic acid-d4 Sodium Salt
Synonyms	TDCA-d4, 2- [[[(3 α ,5 β ,12 α)-3,12-dihydroxy- 24-oxocholan-24-yl-2,2,4,4- d4]amino]-ethanesulfonic acid[2]	Sodium Taurodeoxycholate-d4, TDCA-d4 Sodium Salt[3]
CAS Number	1332881-65-8	2410279-82-0[3]
Molecular Formula	C ₂₆ H ₄₁ D ₄ NO ₆ S	C ₂₆ H ₄₀ D ₄ NNaO ₆ S

Physicochemical Data

The following table summarizes the key physicochemical properties of **Taurodeoxycholic acid-d4** and its sodium salt. It is important to note that specific data for the melting and boiling points of the deuterated form are not readily available in the public domain. The melting point of the non-deuterated form is provided for reference.

Property	Value (Taurodeoxycholic acid-d4)	Value (Taurodeoxycholic acid-d4 Sodium Salt)
Molecular Weight	503.7 g/mol	525.71 g/mol
Appearance	Solid (Typically a white to off-white solid)	Crystalline solid[3]
Purity	≥95%	≥99% deuterated forms (d ₁ -d ₄) [3]
Melting Point	Data not available. (Non-deuterated form: 204 - 208 °C)	Data not available
Boiling Point	Data not available	Data not available
Solubility	Available as a solution in methanol (100 µg/ml)	DMF: 25 mg/ml, DMSO: 20 mg/ml, Ethanol: 2 mg/ml, PBS (pH 7.2): 3 mg/ml[3]
Stability	≥ 7 years at -20°C	≥ 4 years at -20°C[3]
Storage	-20°C	-20°C[3]

Experimental Protocols

Detailed experimental protocols for the characterization of **Taurodeoxycholic acid-d4** are not extensively published, as it is primarily synthesized and sold as a certified reference material. However, the following outlines the general methodologies that would be employed to determine its key physical and chemical properties.

Determination of Melting Point

The melting point of a solid crystalline substance like TDCA-d4 would typically be determined using a capillary melting point apparatus.

General Procedure:

- A small amount of the dried, powdered sample is packed into a thin-walled capillary tube, sealed at one end.

- The capillary tube is placed in a heating block apparatus equipped with a thermometer or a digital temperature sensor.
- The sample is heated at a steady and slow rate.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range represents the melting point. For a pure substance, this range is typically narrow.

Solubility Assessment

The solubility of TDCA-d4 sodium salt in various solvents is a key parameter for its application in biological assays and analytical methods.

General Procedure:

- A known excess amount of the solid is added to a fixed volume of the solvent of interest (e.g., DMF, DMSO, Ethanol, PBS) in a vial.
- The mixture is agitated (e.g., by stirring or shaking) at a constant temperature for a sufficient period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of the dissolved solute in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector, or by gravimetric analysis after solvent evaporation.

Spectroscopic Analysis

Spectroscopic techniques are essential for confirming the identity and structure of the molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would be used to confirm the chemical structure of TDCA-d4. The absence of signals at specific chemical shifts corresponding to the deuterated positions would confirm the isotopic labeling. The sample is typically dissolved in a suitable deuterated solvent (e.g., methanol-d4, DMSO-d6) for analysis.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight of the compound, confirming its elemental composition and the incorporation of deuterium atoms. Tandem mass spectrometry (MS/MS) would be used to study its fragmentation pattern, which is crucial for its use as an internal standard in quantitative analyses.
- **Infrared (IR) Spectroscopy:** IR spectroscopy provides information about the functional groups present in the molecule. The sample can be analyzed as a solid (e.g., using a KBr pellet or an ATR accessory) or in solution. The spectrum would show characteristic absorption bands for O-H, N-H, C=O, and S=O functional groups.

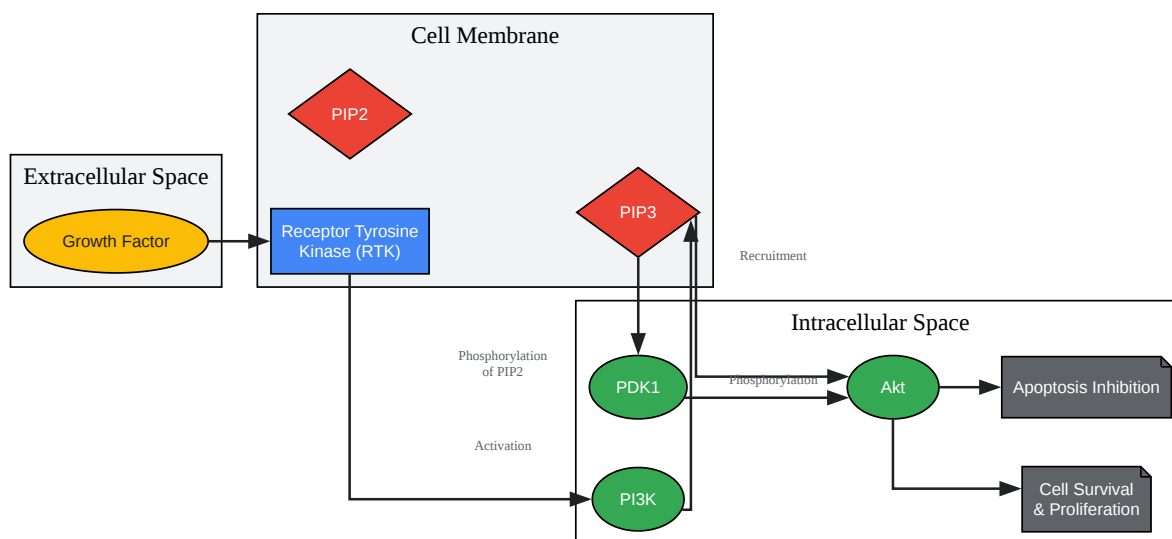
Signaling Pathways

Taurodeoxycholic acid, and by extension its deuterated analogue, is involved in cellular signaling, primarily through the Takeda G-protein-coupled receptor 5 (TGR5) and the PI3K/Akt pathway. These pathways are crucial in regulating metabolism, inflammation, and cell survival.



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TGR5 Signaling Pathway Activation by **Taurodeoxycholic acid-d4**.



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PI3K/Akt Signaling Pathway relevant to bile acid signaling.

Conclusion

Taurodeoxycholic acid-d4 is a high-purity, stable, isotopically labeled compound that is indispensable for quantitative studies of bile acid metabolism. While comprehensive public data on some of its specific physical properties are limited, its chemical identity, purity, and stability are well-established by suppliers for its intended use as an internal standard. The general experimental protocols described provide a framework for its characterization, and its involvement in key cellular signaling pathways underscores the broader biological relevance of the parent compound it is designed to trace. This guide serves as a foundational resource for researchers and professionals working with this important analytical tool.

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